

An In-depth Technical Guide on 7-Nitroquinoline: Synthesis, Properties, and Analysis

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Compound of Interest

Compound Name: 7-Nitroquinoline

Cat. No.: B188568

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **7-Nitroquinoline**, a heterocyclic organic compound with significant applications in chemical synthesis and pharmaceutical research. While a detailed crystal structure analysis of **7-Nitroquinoline** is not publicly available in crystallographic databases as of the date of this publication, this document consolidates the existing knowledge on its synthesis, chemical properties, and analytical methodologies. This guide is intended to serve as a valuable resource for researchers and professionals working with quinoline derivatives.

Introduction

7-Nitroquinoline is a nitro-substituted derivative of quinoline, characterized by the chemical formula $C_9H_6N_2O_2$.^[1] It appears as a yellow, needle-like crystalline solid.^{[1][2]} The presence of the nitro group on the quinoline ring system makes it a versatile intermediate for the synthesis of a wide range of more complex molecules, including potential drug candidates, dyes, and pesticides.^[1] Its utility also extends to its use as a fluorescent dye and biomarker.^[1]

Physicochemical Properties

A summary of the known physical and chemical properties of **7-Nitroquinoline** is presented in Table 1. This data is crucial for its handling, characterization, and application in various experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₆ N ₂ O ₂	[1][3]
Molecular Weight	174.16 g/mol	[4]
Appearance	Yellow needle-like crystals	[1][2]
Melting Point	132.5 °C	[1][4]
Boiling Point (est.)	305.12 °C	[4]
Density (est.)	1.2190 g/cm ³	[4]
Solubility	Poorly soluble in water; Soluble in alcohols and ketones	[1]
pKa (Predicted)	1.25 ± 0.14	[4]
CAS Number	613-51-4	[1]

Table 1: Physicochemical Properties of **7-Nitroquinoline**

Synthesis of 7-Nitroquinoline

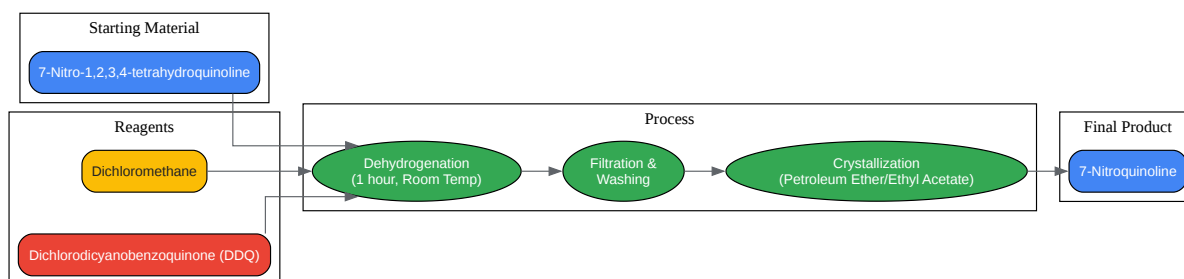
The synthesis of **7-Nitroquinoline** can be achieved through various chemical routes. The following sections detail the common experimental protocols.

A common and high-yield method for the synthesis of **7-Nitroquinoline** involves the dehydrogenation of 7-Nitro-1,2,3,4-tetrahydroquinoline.

Experimental Protocol:

- Dissolution: Dissolve 7-Nitro-1,2,3,4-tetrahydroquinoline (1 equivalent) in dichloromethane. [4][5]
- Addition of Dehydrogenating Agent: Add dichlorodicyanobenzoquinone (DDQ) (2 equivalents) to the solution in batches at room temperature. [4][5]
- Reaction: Stir the reaction mixture for 1 hour. [4][5]

- Filtration: After the reaction is complete, filter the mixture. Wash the filter cake with dichloromethane.[4][5]
- Washing: Combine the organic phases and wash sequentially with 10% sodium hydroxide solution and saturated sodium chloride solution.[4][5]
- Drying and Concentration: Dry the organic phase over anhydrous sodium sulfate and concentrate it under reduced pressure.[4][5]
- Purification: Stir the resulting orange solid with a solvent mixture of petroleum ether:ethyl acetate (5:1) for 30 minutes, followed by filtration to obtain **7-Nitroquinoline**. [4][5]



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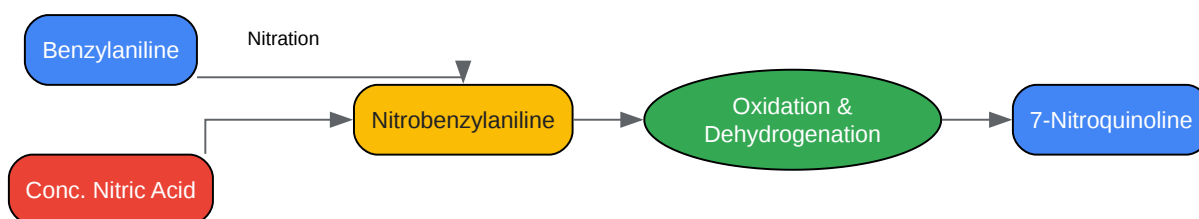
Caption: Synthesis of **7-Nitroquinoline** via Dehydrogenation.

Another described method involves the nitration of benzylaniline followed by oxidation and dehydrogenation.[1]

Experimental Protocol:

- Nitration: React benzylaniline with concentrated nitric acid to obtain nitrobenzylaniline.[1]

- Oxidation and Dehydrogenation: Subject the resulting nitrobenzylaniline to oxidation and dehydrogenation reactions to yield **7-Nitroquinoline**.^[1] (Specific reagents and conditions for this step are not detailed in the available literature).



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Caption: Synthesis of **7-Nitroquinoline** from Benzylaniline.

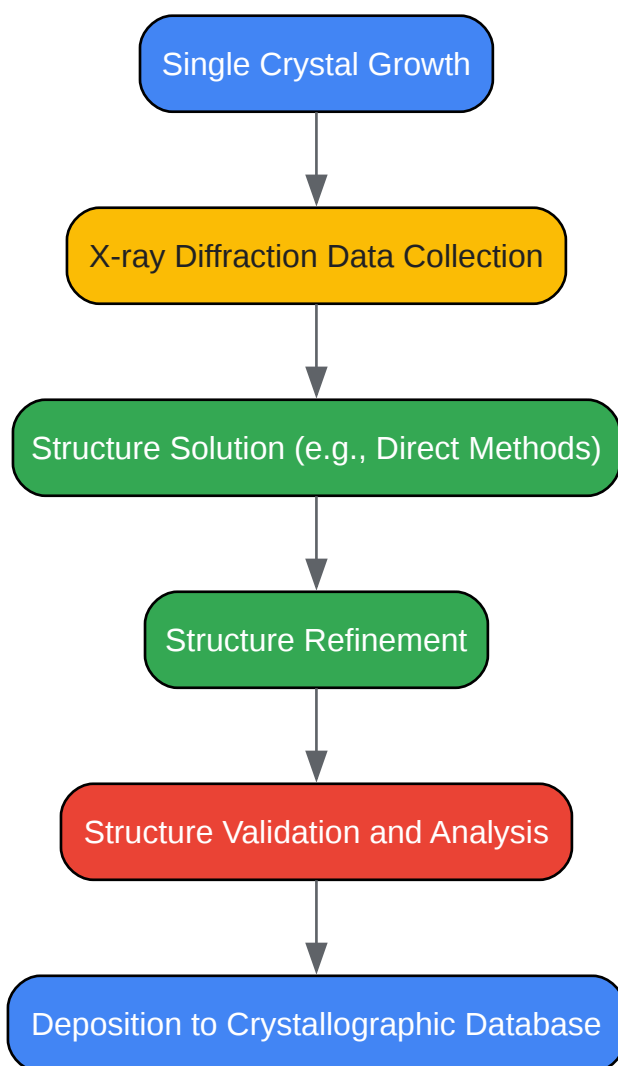
Crystal Structure Analysis: Current Status

A thorough search of publicly available scientific literature and crystallographic databases did not yield a definitive, published crystal structure for **7-Nitroquinoline**. While the crystalline nature of the compound is established, detailed crystallographic data such as unit cell parameters, space group, and atomic coordinates are not available.

For related compounds, such as certain derivatives of 8-nitroquinoline and co-crystals of 6-nitroquinoline, crystal structures have been determined.^{[6][7]} These studies employ single-crystal X-ray diffraction to elucidate the three-dimensional arrangement of atoms and molecules in the crystal lattice.^{[7][8]}

General Workflow for Crystal Structure Determination:

Should crystals of **7-Nitroquinoline** suitable for single-crystal X-ray diffraction be obtained, the typical workflow for structure determination would be as follows:



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Caption: General Experimental Workflow for Crystal Structure Analysis.

Safety Information

7-Nitroquinoline is considered to have some level of toxicity and can be an irritant.[1] It is essential to handle this compound in accordance with standard laboratory safety practices. This includes the use of personal protective equipment such as gloves, safety glasses, and respiratory protection to avoid skin contact and inhalation of its dust.[1] Proper disposal should be carried out in accordance with local regulations.[1]

Conclusion

7-Nitroquinoline is a valuable chemical intermediate with established synthesis routes and a range of potential applications. While its detailed solid-state structure remains to be elucidated and published, the information on its synthesis and physicochemical properties provides a solid foundation for its use in research and development. Future studies focusing on the single-crystal X-ray diffraction of **7-Nitroquinoline** would be a valuable contribution to the field, providing deeper insights into its molecular conformation and intermolecular interactions, which could further inform its application in materials science and drug design.

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